

sodium anthranilate metal complex crystallization issues

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Compound Focus: Sodium anthranilate

CAS No.: 552-37-4

Cat. No.: S699232

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Frequently Asked Questions (FAQs)

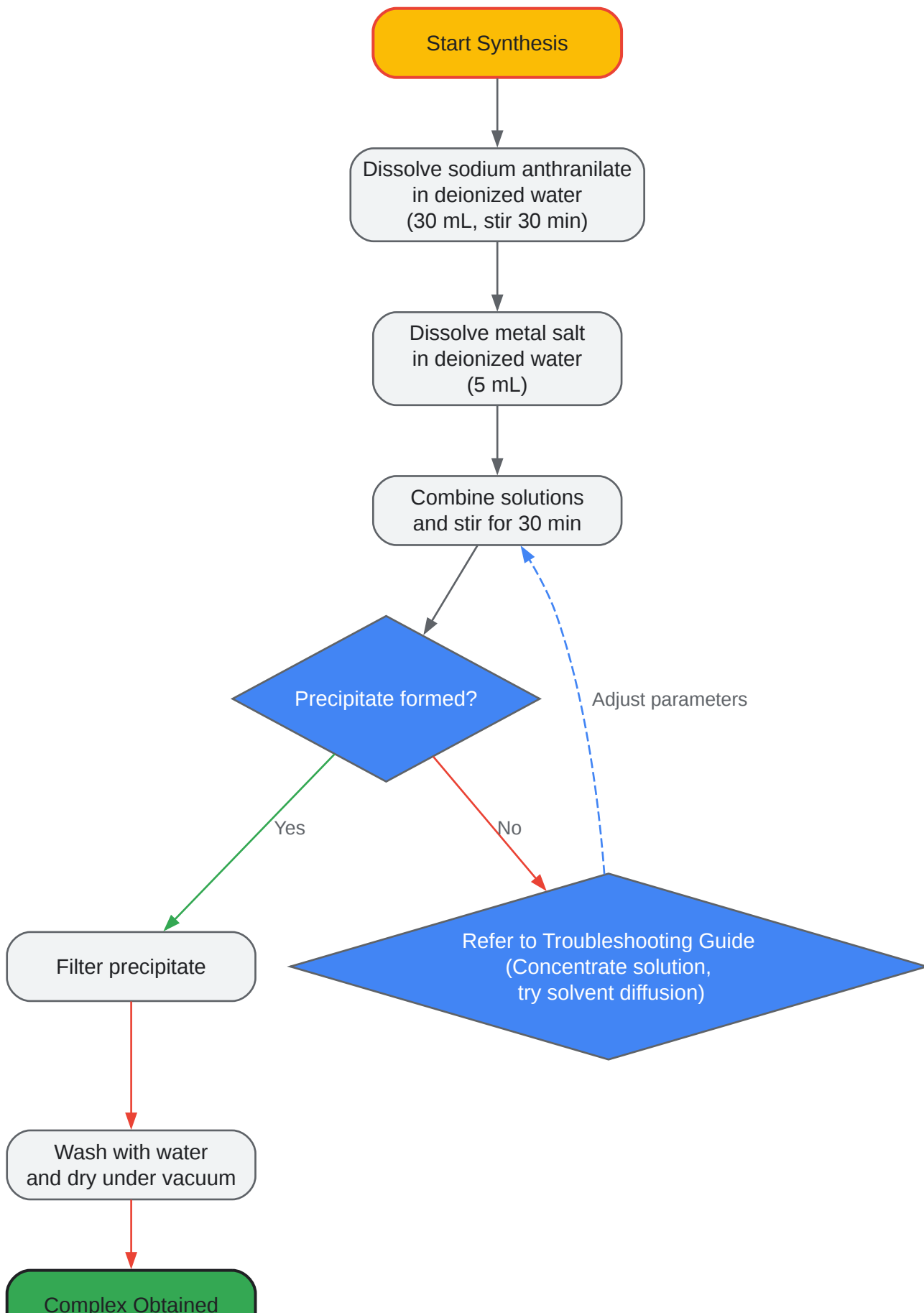
- **Q1: What are the common metals that form complexes with sodium anthranilate?** Researchers have successfully synthesized complexes with a variety of metals, including Zn(II), Bi(III), Ag(I), Fe(II), Co(II), Cu(II), Mn(II), Al(III), Ni(II), and Cr(III) [1]. The choice of metal can influence the complex's properties and crystallization behavior.
- **Q2: What is the typical metal-to-ligand ratio for these complexes?** Most of these complexes, such as those with Zn(II), Fe(II), Co(II), Cu(II), Mn(II), Ni(II), and Cr(III), form with a **1:2 metal-to-ligand ratio**. However, complexes with Ag(I), Al(III), and Bi(III) have different stoichiometries [1].
- **Q3: My complex does not precipitate from the reaction mixture. What should I do?** This could be due to overly high solubility. Try **concentrating your solution** gently or using a **poor solvent diffusion method** (e.g., layering diethyl ether over your DMSO or methanol solution). Ensure the metal salt and **sodium anthranilate** are dissolved in a minimal amount of warm deionized water before mixing [1].
- **Q4: I obtained an amorphous solid instead of crystals. How can I improve crystal quality?** Amorphous products often result from rapid precipitation. To promote slow crystal growth, try **reducing the concentration** of your reactants, **cooling the reaction mixture slowly** after synthesis, or using solvent evaporation at room temperature instead of immediate filtration [1].

Experimental Protocol for Synthesis

The following is a standard method for synthesizing anthranilate metal complexes, which is the foundation for subsequent crystallization [1].

- **Dissolve the Ligand:** Add **sodium anthranilate** (2.0 mmol) to 30 mL of deionized water. Stir the mixture for 30 minutes.
- **Prepare Metal Salt Solution:** Dissolve your chosen metal salt (0.5 mmol) in 5 mL of deionized water.
- **Combine Solutions:** Add the metal salt solution to the ligand solution.
- **Stir:** Stir the combined reaction mixture for an additional 30 minutes.
- **Isolate Product:** Filter the resulting precipitate.
- **Wash and Dry:** Wash the solid several times with deionized water and dry it under vacuum.

The diagram below summarizes this general synthesis workflow.



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Troubleshooting Guide

Use this flowchart to diagnose and address common crystallization issues.



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Key Data for Common Complexes

The table below summarizes characterization data for successfully synthesized complexes, which can serve as a reference for your own products [1].

Metal Ion	Typical Stoichiometry (Metal:Ligand)	Characterization Techniques
Zn(II)	1:2	FT-IR, UV-Vis, TGA, SEM [1]
Ag(I)	Different from 1:2	FT-IR, UV-Vis, TGA, SEM [1]
Co(II)	1:2	FT-IR, UV-Vis, TGA, SEM, Catalytic testing [1]
Cu(II)	1:2	FT-IR, UV-Vis, TGA, SEM, Catalytic testing [1]
Ni(II)	1:2	FT-IR, UV-Vis, TGA, SEM [1]
Cr(III)	1:2	FT-IR, UV-Vis, TGA, SEM [1]

Properties & Safety of Sodium Anthranilate

Understanding the starting material is crucial. Here is some key data for **sodium anthranilate** [2].

Property	Value / Description
Chemical Name	Sodium 2-aminobenzoate
CAS Number	552-37-4
Molecular Formula	C7H6NNaO2
Molecular Weight	159.12 g/mol
Physical State	Solid (Very Dark Grey)
Melting Point	144-146 °C
Solubility	Slightly soluble in DMSO and Methanol

Safety Notes: While not classified as hazardous, always use good industrial hygiene practices. Handle in a well-ventilated place, wear suitable protective clothing, gloves, and safety goggles. Avoid dust formation and contact with skin and eyes [2].

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References

1. Synthesis of metal : catalytic and... anthranilate complexes [bmcchem.biomedcentral.com]
2. - Safety Data Sheet SODIUM ANTHRANILATE [chemicalbook.com]

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